

# Essential Safety and Operational Guide for Handling Bromoiodomethane

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Bromoiodomethane** (CH<sub>2</sub>BrI). Adherence to these procedures is vital for ensuring a safe laboratory environment.

### **Understanding the Hazards**

**Bromoiodomethane** is a hazardous chemical that requires careful handling. It is classified as a corrosive and irritant substance that can cause skin irritation, serious eye damage, and respiratory irritation.[1][2][3]

#### Hazard Classification:

Hazard Class	Category	GHS Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[1]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[1]

Physical and Chemical Properties:



Property	Value
Molecular Formula	CH <sub>2</sub> BrI[1]
Molecular Weight	220.84 g/mol [1]
Appearance	Colorless to pale yellow liquid[4]
Density	2.93 g/mL at 25 °C[5]
Boiling Point	138-141 °C[5]
Solubility	Soluble in organic solvents, limited solubility in water[4]

## **Personal Protective Equipment (PPE)**

The correct use of Personal Protective Equipment is the primary defense against exposure to **Bromoiodomethane**.

Recommended PPE for Handling **Bromoiodomethane**:



Body Part	PPE	Specification
Eyes/Face	Safety Goggles / Face Shield	Chemical splash goggles are required. A face shield must be worn over safety glasses when there is a risk of splashing.[3] [5][6]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Always inspect gloves for damage before use.[7]
Respiratory	Respirator	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors, especially when working outside of a fume hood or in poorly ventilated areas.[5]
Body	Lab Coat / Apron	A chemical-resistant lab coat or apron is mandatory to protect skin and clothing from splashes.[3][7][8]

### **Safe Handling and Storage Procedures**

#### Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[3][9]
- Avoid direct contact with the substance. Do not breathe in mist or vapors.[2][9]
- Thoroughly wash your hands and any exposed skin after handling.[9]
- Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.

#### Storage:



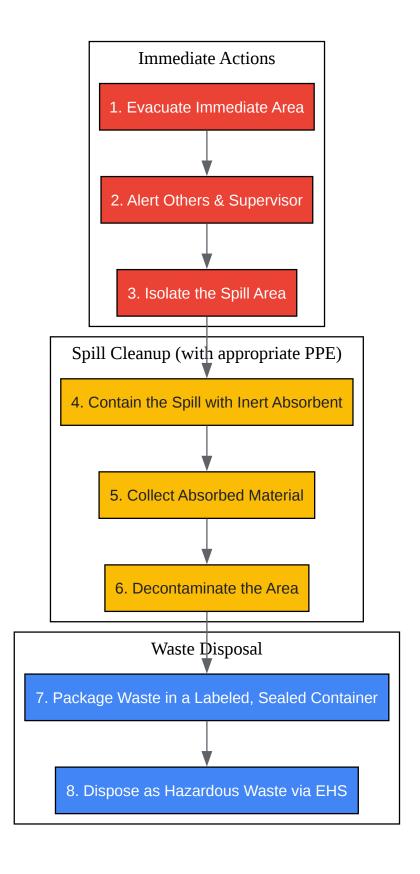
- Store **Bromoiodomethane** in a tightly sealed, original container in a cool, dry, and well-ventilated location.[3][9]
- Keep it segregated from incompatible materials, which include strong oxidizing agents, strong bases, and metals.[9]
- Ensure the storage area is secure and locked.[3]

### **Emergency and Spill Response**

Immediate and appropriate action is critical in the event of a spill or exposure.

Workflow for **Bromoiodomethane** Spill Response:





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Caption: Workflow for responding to a Bromoiodomethane spill.



#### First Aid Measures:

- Inhalation: Immediately move the affected person to an area with fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If skin irritation persists, consult a physician.[2]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

## **Disposal Plan**

All waste containing **Bromoiodomethane** must be treated as hazardous waste.

- Containerization: Collect all contaminated materials, including absorbent materials from spills and used PPE, in a designated, properly labeled, and sealed container.[9]
- Labeling: The waste container must be clearly marked as "Hazardous Waste" and include the chemical name "Bromoiodomethane".[9]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's
   Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal
   contractor. Do not pour Bromoiodomethane down the drain or discard it with regular trash.
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